

Safety data sheet and handling of Mephenesind3

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In-Depth Technical Guide: Mephenesin-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling information, and experimental protocols for **Mephenesin-d3**.

Disclaimer: Specific safety data sheets for **Mephenesin-d3** are not readily available. The following information is based on the comprehensive data for its non-deuterated analog, Mephenesin. The physical and chemical properties of deuterated compounds are generally very similar to their non-deuterated counterparts, with a slight increase in molecular weight. Therefore, the safety and handling precautions for Mephenesin are considered highly applicable to **Mephenesin-d3**.

Safety Data Sheet (SDS) and Handling

Mephenesin-d3 should be handled with care in a laboratory setting by trained professionals. The primary hazards are related to ingestion and eye irritation.

Hazard Identification

- GHS Classification: Acute toxicity, Oral (Category 4); Eye irritation (Category 2A).[1]
- Signal Word: Warning.[1]



- Hazard Statements: H302 Harmful if swallowed. H319 Causes serious eye irritation.[1]
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.[2]
 - P270: Do not eat, drink or smoke when using this product.[2]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
 - P337+P313: If eye irritation persists: Get medical advice/attention.[1]
 - P501: Dispose of contents/container to an approved waste disposal plant.[3]

First-Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

Handling and Storage

 Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.



Storage: Keep the container tightly closed in a dry and well-ventilated place. Store in a cool
place.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Safety glasses with side-shields conforming to EN166.
- Skin Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper
 glove removal technique (without touching the glove's outer surface) to avoid skin contact
 with this product. Dispose of contaminated gloves after use in accordance with applicable
 laws and good laboratory practices. Wash and dry hands.
- Body Protection: Complete suit protecting against chemicals. The type of protective
 equipment must be selected according to the concentration and amount of the dangerous
 substance at the specific workplace.
- Respiratory Protection: For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Quantitative Data

The following tables summarize the key quantitative data for Mephenesin.

Table 1: Physical and Chemical Properties



Property	Value	Reference
Molecular Formula	C10H14O3	[2]
Molecular Weight	182.22 g/mol	[2]
Appearance	White solid	[2]
Melting Point	69-73 °C	[1]
Boiling Point	153-154 °C at 4 mmHg	
Solubility	Soluble in alcohol. Sparingly soluble in water.	[2][4]
Density	1.152 g/cm ³	[2]

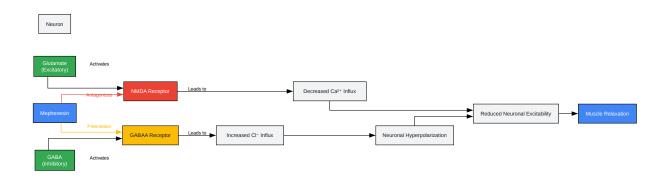
Table 2: Toxicological Data

Test	Species	Route	Value	Reference
LD50	Rat	Oral	625 mg/kg	[5][6]
LD50	Mouse	Oral	720 mg/kg	[6]
LD50	Hamster	Oral	821 mg/kg	[6]
LD50	Rat	Intravenous	133 mg/kg	[5]
LD50	Rat	Intraperitoneal	283 mg/kg	[5]
LD50	Mouse	Subcutaneous	285 mg/kg	[5]

Mechanism of Action and Signaling Pathways

Mephenesin is a centrally acting muscle relaxant.[7] Its exact mechanism of action is not fully elucidated but is known to involve the central nervous system. It is suggested to act as an antagonist at the N-methyl-D-aspartate (NMDA) receptor and may also enhance GABAergic transmission.[8] This dual action is believed to contribute to its muscle relaxant properties by depressing polysynaptic reflexes in the spinal cord.





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Caption: Proposed mechanism of action for Mephenesin.

Experimental Protocols

The following are representative experimental protocols for the analysis and study of Mephenesin. **Mephenesin-d3** can be used as an internal standard in quantitative analyses of Mephenesin.

High-Performance Liquid Chromatography (HPLC) Method for Mephenesin Quantification

This protocol is adapted from a stability-indicating HPLC method for the simultaneous determination of Mephenesin and Diclofenac Diethylamine.[4]

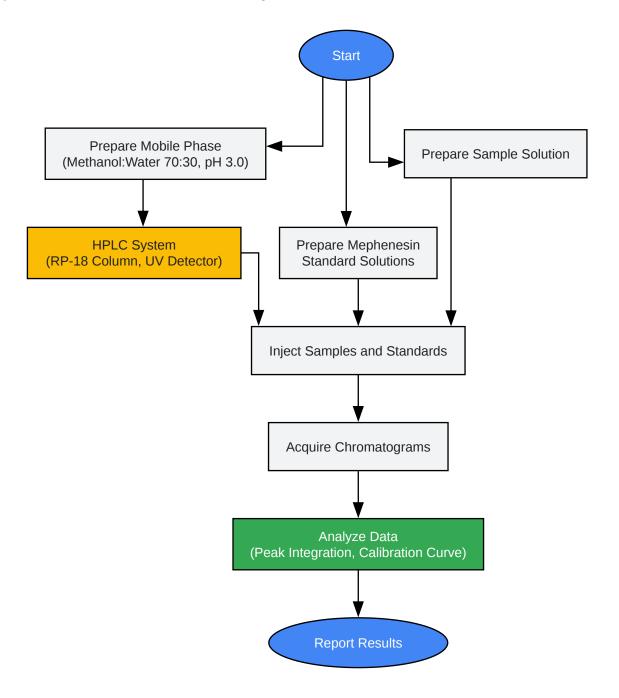
- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system with a UV detector.



- Spheri-5-RP-18 column (250 x 4.6 mm, 5 μm particle size).[4]
- Reagents:
 - o Methanol (HPLC grade).
 - Water (HPLC grade).
 - o-Phosphoric acid.
- Procedure:
 - Mobile Phase Preparation: Prepare a mobile phase of methanol and water in a 70:30 (v/v)
 ratio. Adjust the pH to 3.0 with o-phosphoric acid.[4]
 - Standard Solution Preparation: a. Accurately weigh and dissolve Mephenesin in methanol
 to prepare a stock solution of 1000 µg/mL.[4] b. Further dilute the stock solution with the
 mobile phase to prepare working standards of desired concentrations (e.g., in the range of
 50-300 µg/mL).[4]
 - Sample Preparation: a. For bulk drug analysis, accurately weigh and dissolve the sample in methanol to a known concentration. b. For plasma samples, a liquid-liquid extraction with a solvent like diethyl ether may be required prior to HPLC analysis.
 - Chromatographic Conditions:
 - Column: Spheri-5-RP-18 (250 x 4.6 mm, 5 μm).[4]
 - Mobile Phase: Methanol:Water (70:30, v/v), pH 3.0.[4]
 - Flow Rate: 1.0 mL/min.[4]
 - Detection Wavelength: 221 nm.[4]
 - Injection Volume: 20 μL.
 - Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms. The retention time for Mephenesin is approximately 3.9 minutes under



these conditions.[4] Quantify the amount of Mephenesin in the sample by comparing its peak area with the calibration curve generated from the standard solutions.



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